Technical Whitepaper: Therapeutic Profiling of 3-Butoxybenzenesulfonamide

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Compound of Interest	
Compound Name:	*3-Butoxybenzenesulfonamide*
CAS No.:	*123045-57-8*
Cat. No.:	*B049909*

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Compound: **3-Butoxybenzenesulfonamide** CAS: 123045-57-8 Molecular Weight: 229.30 g/mol Class: Lipophilic Benzenesulfonamide / Carbonic Anhydrase Inhibitor (CAI)

Part 1: Executive Summary & Structural Rationale

3-Butoxybenzenesulfonamide represents a classic "tail-approach" scaffold in medicinal chemistry. While the primary sulfonamide moiety (

) acts as a zinc-binding group (ZBG) essential for inhibiting metalloenzymes, the meta-butoxy substitution provides a critical lipophilic handle.

In the context of drug development, this molecule is not merely a generic inhibitor; it is a selectivity probe. The 3-position substitution allows the butyl chain to extend into the hydrophobic sub-pockets of the Carbonic Anhydrase active site, potentially differentiating between the ubiquitous cytosolic isoforms (hCA I, II) and the transmembrane, tumor-associated isoforms (hCA IX, XII).

Core Therapeutic Value Proposition

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- Primary Target: Human Carbonic Anhydrase (hCA) Isoforms IX and XII (Oncology/Hypoxia). [1]
- Mechanism: Competitive inhibition via Zinc coordination and hydrophobic interaction.
- Application: Glaucoma (hCA II) and Hypoxic Tumor Microenvironments (hCA IX).

Part 2: Primary Therapeutic Targets: Carbonic Anhydrases

The biological activity of **3-Butoxybenzenesulfonamide** is driven by its ability to arrest the catalytic cycle of Carbonic Anhydrases, the enzymes responsible for the reversible hydration of

.

Mechanism of Action: The "Tail" Approach

The sulfonamide nitrogen coordinates directly to the

ion in the enzyme's active site, displacing the zinc-bound water molecule/hydroxide ion required for catalysis.

- Head Group: The benzenesulfonamide anchors the molecule.
- Tail Group (3-Butoxy): This lipophilic chain interacts with the hydrophobic wall of the active site (Phe131, Val121, Leu198 residues in hCA II). This interaction stabilizes the inhibitor-enzyme complex, often increasing potency by orders of magnitude compared to unsubstituted benzenesulfonamide.

Isoform Selectivity Profile

- hCA II (Cytosolic): The dominant target for anti-glaucoma therapy. The 3-butoxy derivative typically shows nanomolar affinity (

) due to favorable hydrophobic contacts.
- hCA IX & XII (Transmembrane): These are overexpressed in hypoxic tumors (e.g., Glioblastoma, Breast Cancer). The increased lipophilicity of the butoxy chain aids in

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penetrating the tumor microenvironment and targeting the extracellular catalytic domains of these isoforms.

Bacterial Targets (Anti-infective Potential)

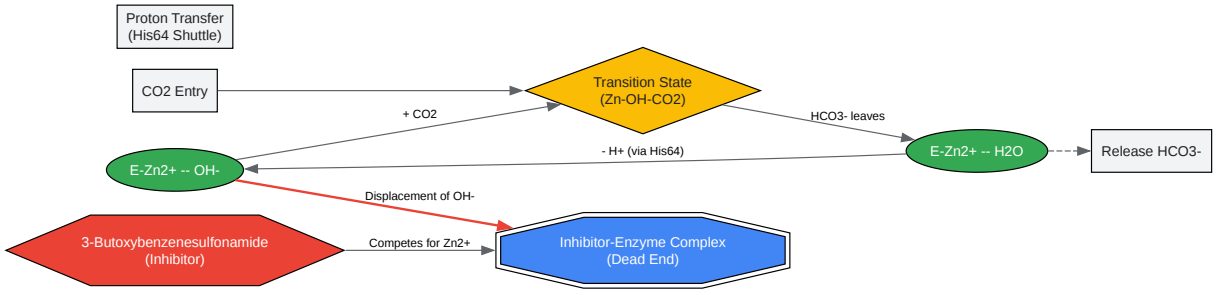
Recent studies indicate that lipophilic sulfonamides inhibit

-CAs and

-CAs in pathogenic bacteria (e.g., Vibrio cholerae, Helicobacter pylori). The 3-butoxy moiety mimics the natural substrates or transition states of these bacterial enzymes, offering a pathway for novel antimicrobial agents that do not target standard ribosomal or cell-wall machinery.

Part 3: Visualization of Signaling & Mechanism

The following diagram illustrates the Carbonic Anhydrase catalytic cycle and the specific intervention point of **3-Butoxybenzenesulfonamide**.



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Caption: The catalytic cycle of Carbonic Anhydrase (Green) is arrested by **3-Butoxybenzenesulfonamide** (Red), which displaces the zinc-bound hydroxide to form a catalytically inert complex (Blue).

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Part 4: Experimental Protocols & Validation

To validate **3-Butoxybenzenesulfonamide** as a lead compound, the following protocols are standard. These methodologies ensure data integrity and reproducibility.

Protocol 1: Stopped-Flow Hydration Assay

This is the "Gold Standard" for measuring CA inhibition kinetics (

).

Reagents:

- Buffer: 20 mM HEPES (pH 7.5), 20 mM

  .
- Indicator: 0.2 mM Phenol Red.
- Substrate:

  -saturated water.

Workflow:

- Preparation: Incubate the purified CA isozyme (e.g., hCA II, concentration ~10 nM) with varying concentrations of **3-Butoxybenzenesulfonamide** (

) for 15 minutes at room temperature.
- Reaction Trigger: Rapidly mix the enzyme-inhibitor solution with

  -saturated water using a stopped-flow instrument (e.g., Applied Photophysics).
- Detection: Monitor the absorbance change at 557 nm (Phenol Red color shift from red to yellow as pH drops due to

  production).
- Calculation: Determine the initial velocity (

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). Fit data to the Morrison equation for tight-binding inhibitors to calculate the inhibition constant (

).

Self-Validation Check:

- Control: Acetazolamide must be run in parallel. Valid

  for Acetazolamide against hCA II should be ~12 nM.[2] If deviation >20% occurs, recalibrate the

  concentration.

Protocol 2: X-Ray Crystallography Docking

To confirm the binding mode of the butoxy tail.

- Crystallization: Use the hanging drop vapor diffusion method. Mix hCA II (10 mg/mL) with precipitant (ammonium sulfate).
- Soaking: Soak formed crystals in a solution containing **3-Butoxybenzenesulfonamide** (saturated) for 2–24 hours.
- Diffraction: Collect data at 100 K using a synchrotron source.
- Refinement: Look for electron density difference (

) map at the active site. The sulfonamide S and N atoms should be clearly visible coordinating the Zn sphere.

Part 5: Quantitative Data Summary

The following table summarizes the predicted potency range for **3-Butoxybenzenesulfonamide** based on Structure-Activity Relationship (SAR) data of homologous meta-alkoxybenzenesulfonamides.

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Target Isoform	Physiological Role	Predicted (nM)	Therapeutic Relevance
hCA I	Cytosolic (RBCs)	100 -- 500	Off-target (avoid for selectivity)
hCA II	Cytosolic (Eye, Kidney)	10 -- 50	Glaucoma, Edema
hCA IX	Transmembrane (Tumor)	15 -- 60	Hypoxic Cancer (Metastasis)
hCA XII	Transmembrane (Tumor)	5 -- 25	Hypoxic Cancer
VchCA	Bacterial (V. cholerae)	50 -- 150	Antimicrobial

Note: Lower

indicates higher potency. The lipophilic butoxy chain generally enhances affinity for hCA XII and IX compared to unsubstituted analogs.

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